

# Carbon Disulfide as a Fumigant for Agricultural Applications: Application Notes and Protocols

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## Compound of Interest

Compound Name: Carbon disulfide

Cat. No.: B031411

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## Introduction

**Carbon disulfide** (CS<sub>2</sub>) is a volatile, colorless to light yellow liquid that has historically been used as a fumigant in agriculture for the control of insects in stored grains and pests in the soil. [1][2][3] Its high vapor pressure and ability to penetrate deeply into stored commodities and soil made it an effective tool for pest management. [2][3] However, due to its high flammability, toxicity to humans and the environment, and the development of alternative pest control methods, its use in many regions has been significantly reduced or phased out. [1][2] This document provides detailed application notes and protocols for the use of **carbon disulfide** as a fumigant in a research and development context, with a strong emphasis on safety and controlled application.

The primary mode of action for **carbon disulfide** as an insecticide is the inhibition of the enzyme acetylcholinesterase (AChE). [4] AChE is critical for the termination of nerve impulses in insects. By inhibiting this enzyme, **carbon disulfide** causes a buildup of the neurotransmitter acetylcholine, leading to continuous nerve stimulation, paralysis, and ultimately, death of the insect.

## Data Presentation

The following table summarizes the efficacy of **carbon disulfide** and related sulfur-containing fumigants against various agricultural pests. It is important to note that specific efficacy data for

**carbon disulfide**, particularly LC<sub>50</sub> and LC<sub>99</sub> values, is limited in recent literature. The data presented for carbonyl sulfide (COS) and dimethyl disulfide (DMDS) are included as they are structurally and functionally related to **carbon disulfide** and provide an indication of the effective concentration ranges for similar compounds.

Fumigant	Target Pest	Life Stage	Concentration	Exposure Time	Mortality Rate (%)	Reference
Carbonyl Sulfide (COS)	Tribolium castaneum (Red Flour Beetle) - d-strain	Adult	14 mg/L	24 hours	100%	[5]
Carbonyl Sulfide (COS)	Tribolium castaneum (Red Flour Beetle) - d-strain	Larva	25 mg/L	24 hours	100%	[5]
Carbonyl Sulfide (COS)	Tribolium castaneum (Red Flour Beetle) - r-strain	Adult	12 mg/L	24 hours	100%	[5]
Carbonyl Sulfide (COS)	Tribolium castaneum (Red Flour Beetle) - r-strain	Larva	17 mg/L	24 hours	100%	[5]
Carbonyl Sulfide (COS)	Oryzaephilus surinamensis (Sawtoothed Grain Beetle)	All	50 g/m <sup>3</sup>	24 hours	100%	[5]
Carbonyl Sulfide (COS)	Sitophilus oryzae (Rice Weevil)	All	20 g/m <sup>3</sup>	5 days	Complete	[4]

Dimethyl Disulfide (DMDS)	Meloidogyn e incognita (Root-knot nematode)	J2 Larvae	16 µg/cm <sup>3</sup> air	24 hours	100%	<a href="#">[6]</a>
S-Methyl Thioacetate (MTA)	Meloidogyn e incognita (Root-knot nematode)	J2 Larvae	0.25-4 µg/cm <sup>3</sup> air	24 hours	>90%	<a href="#">[6]</a>

## Experimental Protocols

### Stored-Product Insect Fumigation Bioassay

This protocol outlines a laboratory-based method for assessing the efficacy of **carbon disulfide** against stored-product insects.

Materials:

- Gas-tight fumigation chambers (e.g., desiccators) of a known volume.
- Gas-tight syringes for liquid fumigant injection.
- Insect rearing cages and appropriate diet.
- Test insects (e.g., *Tribolium castaneum*, *Sitophilus oryzae*).
- **Carbon disulfide** (analytical grade).
- Controlled environment chamber or room with temperature and humidity control.
- Fume hood.
- Personal Protective Equipment (PPE): chemical-resistant gloves, safety goggles, lab coat, and a respirator with an appropriate cartridge for organic vapors.

Procedure:

- **Insect Preparation:** Rear insects under controlled conditions (e.g.,  $27\pm1^{\circ}\text{C}$ ,  $65\pm5\%$  RH). For each replicate, count a specific number of adult insects (e.g., 20-30) into a small, ventilated container.
- **Fumigation Chamber Setup:** Place the insect containers into the fumigation chambers. For experiments involving grain, add a known quantity of uninfested grain to the chamber to simulate real-world conditions.
- **Fumigant Calculation and Application:** Calculate the required volume of liquid **carbon disulfide** to achieve the desired concentration within the chamber. All handling of **carbon disulfide** must be performed in a certified fume hood. Using a gas-tight syringe, carefully inject the calculated amount of **carbon disulfide** through a septum on the fumigation chamber.
- **Exposure:** Seal the fumigation chambers and place them in a controlled environment chamber for the specified exposure period (e.g., 24, 48, or 72 hours).
- **Aeration:** After the exposure period, transfer the fumigation chambers to a fume hood and open them to allow the fumigant to safely dissipate.
- **Mortality Assessment:** After a recovery period of 24 hours in a clean environment with access to food, assess insect mortality. Insects that are unable to move when prodded with a fine brush are considered dead.
- **Data Analysis:** Calculate the percentage mortality for each concentration and replicate. If conducting a dose-response study, calculate  $\text{LC}_{50}$  and  $\text{LC}_{99}$  values using probit analysis.

## Soil Fumigation Protocol for Nematode Control (Field Trial)

This protocol provides a general guideline for conducting a field trial to evaluate the efficacy of **carbon disulfide** for the control of plant-parasitic nematodes.

Materials:

- **Carbon disulfide.**

- Soil injection equipment (e.g., shank fumigator).
- Tractor.
- Soil sampling equipment (e.g., soil probe).
- Nematode extraction and counting equipment (e.g., Baermann funnels, microscope).
- Personal Protective Equipment (PPE) as specified in the safety data sheet (SDS) for **carbon disulfide**.
- Soil sealing equipment (e.g., roller, packer, or water for a water seal).

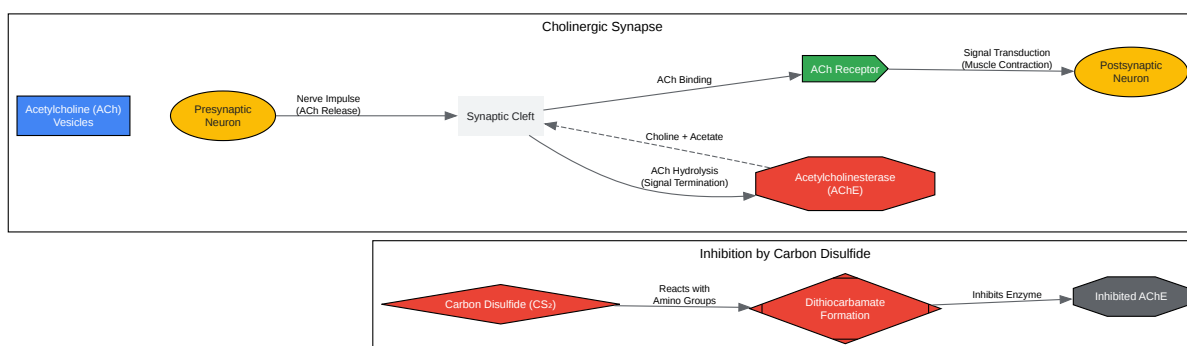
#### Procedure:

- **Site Selection and Preparation:** Select a field with a known infestation of the target nematode species. The soil should be well-tilled to a depth of at least 20-30 cm, free of large clods and undecomposed plant debris. Soil moisture should be optimal for seed germination.
- **Pre-treatment Sampling:** Collect soil samples from the experimental plots to determine the initial nematode population density.
- **Equipment Calibration:** Calibrate the soil injection equipment to deliver the desired application rate of **carbon disulfide**.
- **Fumigant Application:** Inject the **carbon disulfide** into the soil at a depth of 15-20 cm using a shank fumigator. The shanks should be spaced according to the manufacturer's recommendations (typically 20-30 cm apart).
- **Soil Sealing:** Immediately after application, seal the soil surface to prevent the rapid escape of the fumigant. This can be achieved by compacting the soil with a roller or by applying a light irrigation to create a water seal.
- **Exposure Period:** Allow the fumigant to remain in the soil for the recommended exposure period, which can range from several days to a week, depending on soil temperature and the specific target pest.

- **Aeration:** After the exposure period, aerate the soil by tilling to allow any remaining fumigant to dissipate before planting.
- **Post-treatment Sampling:** Collect soil samples from the treated and control plots at various intervals after aeration to assess the reduction in nematode populations.
- **Data Analysis:** Compare the nematode population densities in the treated plots to the control plots to determine the efficacy of the **carbon disulfide** treatment.

## Visualizations

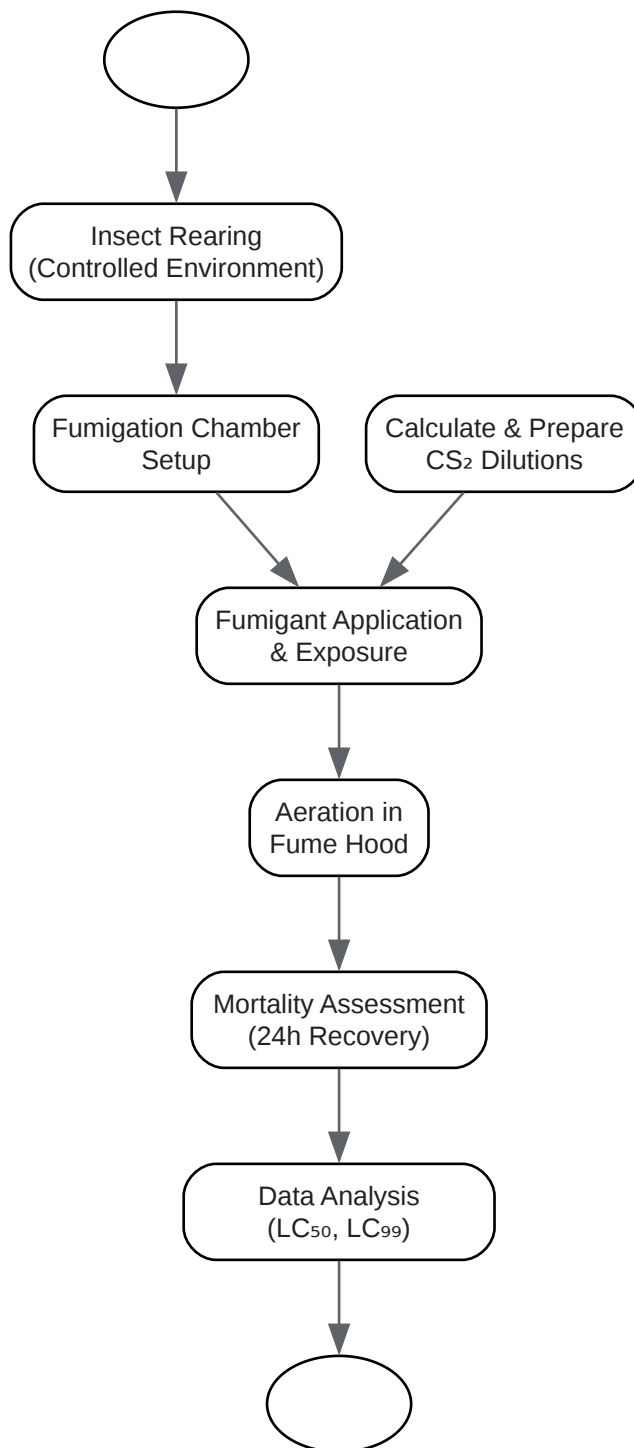
### Signaling Pathway of Acetylcholinesterase Inhibition



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Caption: Acetylcholinesterase inhibition by **carbon disulfide**.

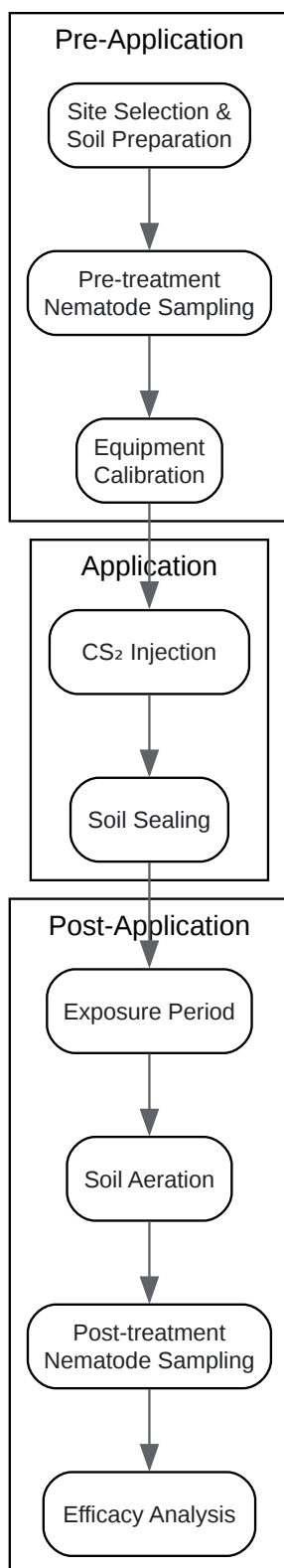
## Experimental Workflow for Stored-Product Insect Fumigation Bioassay



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Caption: Workflow for a laboratory fumigation bioassay.

## Logical Relationship for Soil Fumigation Protocol



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Caption: Logical steps in a soil fumigation field trial.

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